Technical Guide: Molecular Weight & Characterization of N-Methyl-Cyclohexylalanine Residues

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Compound of Interest

Compound Name:	*(S)-3-Cyclohexyl-2-(methylamino)propanoic acid*
Cat. No.:	*B12989057*

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Executive Summary

N-methyl-cyclohexylalanine (N-Me-Cha) is a non-canonical amino acid frequently employed in peptidomimetic drug design to enhance metabolic stability and constrain peptide backbone conformation.[1] By combining the lipophilicity of the cyclohexyl side chain with the proteolytic resistance of N-methylation, N-Me-Cha serves as a critical tool for optimizing G-protein coupled receptor (GPCR) ligands and enzyme inhibitors.

This guide provides the exact molecular weight data required for high-resolution mass spectrometry (HRMS) and outlines the specific synthetic protocols necessary to overcome the steric hindrance inherent to this residue.

Physicochemical Identity & Molecular Weight

Accurate mass values are essential for the identification of N-Me-Cha in proteomic datasets and quality control of synthetic peptides. The residue mass differs from the free acid mass due to the loss of water during peptide bond formation.

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Chemical Structure[1]

- IUPAC Name: (S)-2-(methylamino)-3-cyclohexylpropanoic acid[1]
- Symbol: N-Me-Cha[1][2][3][4][5]
- Side Chain: Cyclohexylmethyl group (

)[1]

Mass Spectrometry Data Table

The following values represent the monoisotopic mass (based on

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) and the average mass (weighted by natural isotope abundance).[1]

Form	Chemical Formula	Monoisotopic Mass (Da)	Average Mass (Da)
Free Acid		185.1416	185.26
Residue (in peptide)		167.1310	167.25
Immonium Ion		140.1439	140.25

> *Note: The residue mass is calculated as*
>
> (18.0106 Da). In MS/MS fragmentation, the immonium ion at m/z 140.14 is a diagnostic marker for N-Me-Cha, distinguishing it from non-methylated Cyclohexylalanine (Immonium m/z 126.13).[1]

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Structural Visualization

The following diagram illustrates the chemical structure of the residue within a peptide chain and its fragmentation into the diagnostic immonium ion.

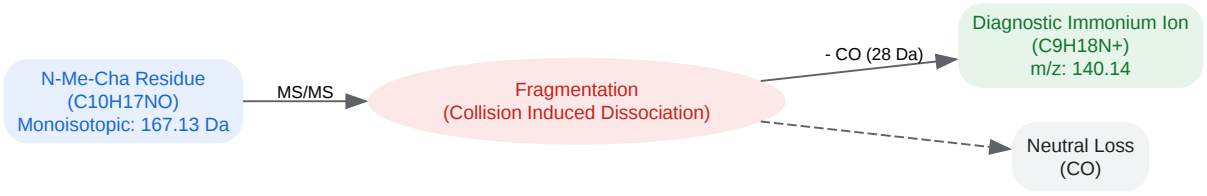

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Figure 1: MS/MS fragmentation pathway yielding the diagnostic immonium ion.[1]

Synthetic Protocols: Overcoming Steric Hindrance

Incorporating N-Me-Cha into peptides via Solid Phase Peptide Synthesis (SPPS) presents a specific challenge: steric hindrance.[1] The combination of the bulky cyclohexyl side chain and the N-methyl group on the backbone creates a "congested" environment that significantly slows down coupling rates for the subsequent amino acid.

Critical Coupling Parameters

Standard HBTU/DIEA protocols often result in deletion sequences (missing amino acids) after N-Me-Cha.[1] The following optimized protocol is recommended:

- Coupling Reagent: Use HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) or COMU.[1] These are more reactive than HBTU/TBTU.
- Solvent:DMF is standard, but NMP (N-methyl-2-pyrrolidone) can improve swelling and reaction rates for difficult sequences.[1]
- Temperature: Elevated temperature coupling at 50°C - 75°C (microwave-assisted or conventional heating) is highly effective for N-methylated residues.[1]

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- Double Coupling: Always perform the coupling step twice for the amino acid immediately following N-Me-Cha.

Synthesis Workflow Diagram

The following flowchart details the decision logic for coupling N-Me-Cha and extending the chain.

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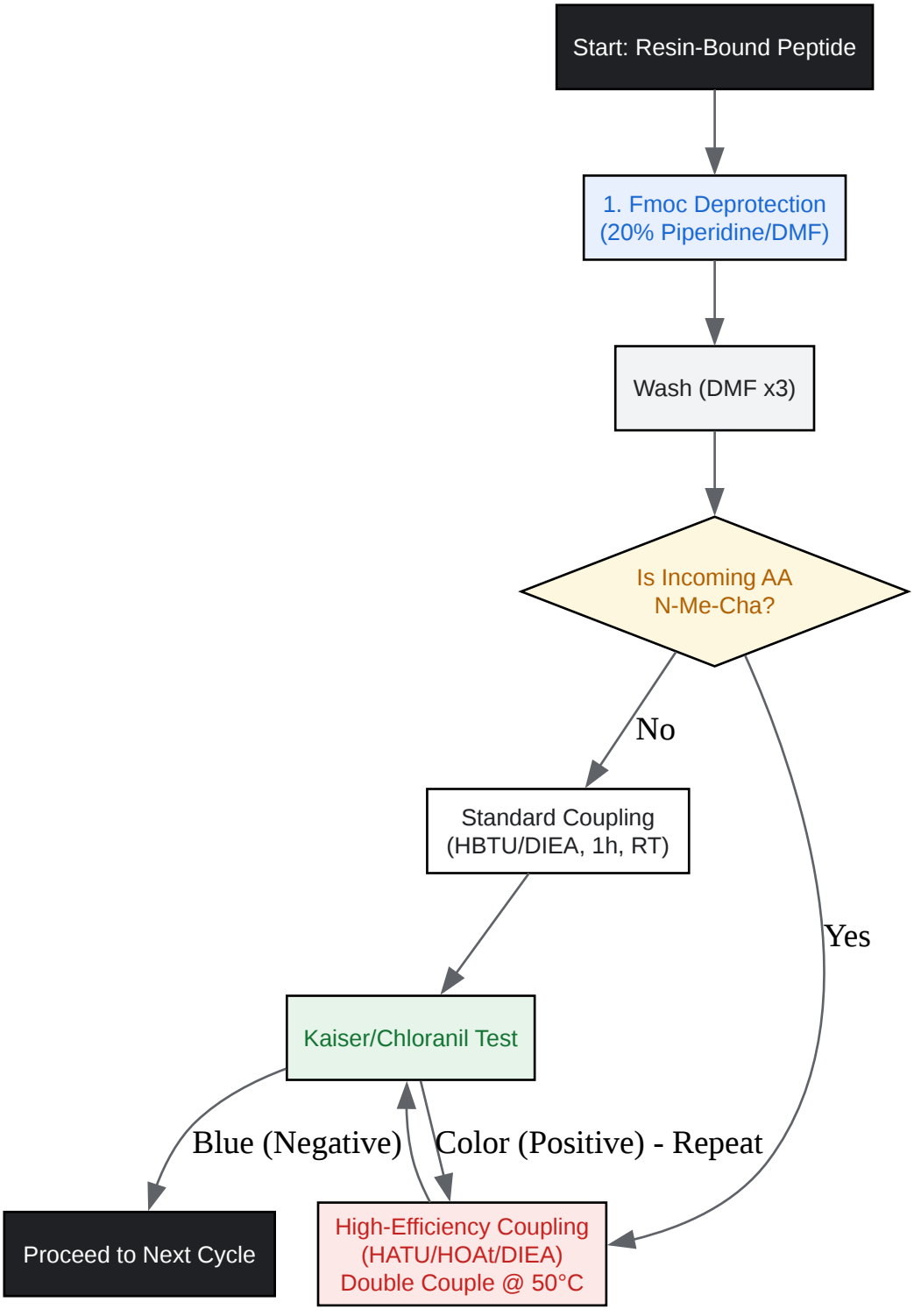

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Figure 2: Decision logic for SPPS coupling involving sterically hindered N-Me-Cha residues.

Applications in Drug Development

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N-Me-Cha is not merely a structural spacer; it is a functional modification used to tune the pharmacological profile of peptide drugs.[6]

Metabolic Stability

Proteolytic enzymes (peptidases) typically require a hydrogen on the amide nitrogen to facilitate hydrolysis. N-methylation removes this hydrogen, rendering the peptide bond nearly cleaved-resistant.[1]

- Mechanism: The N-methyl group creates steric clashes within the enzyme active site and eliminates the H-bond donor capability required for the transition state of hydrolysis.

Conformational Constraint

The N-methyl group restricts the rotation around the

and

torsion angles of the peptide backbone. This "pre-organizes" the peptide into a specific bioactive conformation, reducing the entropic penalty upon binding to a receptor.

- Case Study (Opioids): In the development of delta-opioid antagonists (e.g., TIPP analogs), replacing Phenylalanine with N-Me-Cha has been shown to maintain high affinity while drastically improving plasma half-life [1].[1]
- Case Study (Apelin): N-Me-Cha incorporation in Apelin-17 analogues protects against ACE2 degradation, extending the in vivo half-life of these cardiovascular therapeutics [2].[1]

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